

Commercial Suppliers and Technical Guide for (Rac)-H-Thr-OMe Hydrochloride

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Compound of Interest

Compound Name: (Rac)-H-Thr-OMe hydrochloride

Cat. No.: B554946

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For researchers, scientists, and drug development professionals, sourcing high-purity chemical compounds is a critical first step in any experimental workflow. This technical guide provides an in-depth overview of commercial suppliers for **(Rac)-H-Thr-OMe hydrochloride** (CAS No. 2170123-34-7), alongside relevant technical data, representative experimental protocols, and diagrams of associated biochemical pathways.

Commercial Supplier Overview

(Rac)-H-Thr-OMe hydrochloride, a racemic mixture of the methyl ester of threonine hydrochloride, is available from several commercial suppliers. The compound is typically used in research and development, for example as a building block in peptide synthesis or as a control compound in biological assays.^{[1][2]} Key identifying information for this molecule includes a molecular formula of $C_5H_{12}ClNO_3$ and a molecular weight of 169.61 g/mol.^{[3][4]}

Below is a summary of publicly available data from various suppliers. Please note that stock status and pricing are subject to change and should be verified on the respective supplier's website.

Supplier	Catalog Number	Purity	CAS Number	Molecular Formula	Molecular Weight (g/mol)	Notes
ChemScene	CS-0169073	≥95%	2170123-34-7	C ₅ H ₁₂ ClNO ₃	169.61	Offers custom synthesis and commercial production services. [3]
MedchemExpress	HY-W008086A	≥95.0%	2170123-34-7	C ₅ H ₁₂ ClNO ₃	169.61	Isomer of H-Thr-OMe hydrochloride, can be used as an experimental control. [1] [2]
BIOZOL	MCE-HY-W008086A	Not specified	2170123-34-7	Not specified	Not specified	Distributor for MedchemExpress.
Insight Biotechnology	HY-W008086A-50mg	95.0%	2170123-34-7	C ₅ H ₁₂ ClNO ₃	169.61	Distributor for MedchemExpress. [4]

For comparative purposes, various stereoisomers of H-Thr-OMe hydrochloride are also commercially available from suppliers such as Aapptec, Tokyo Chemical Industry (TCI), Chem-Impex, and CP Lab Safety, each with their own specifications.

Experimental Protocols

While specific, detailed experimental protocols for **(Rac)-H-Thr-OMe hydrochloride** are not readily available in the public domain, the following sections provide representative methodologies for the synthesis and quality control of similar amino acid methyl ester hydrochlorides. These protocols are based on established chemical principles and common laboratory practices.

Representative Synthesis of Amino Acid Methyl Ester Hydrochlorides

A common method for the synthesis of amino acid methyl ester hydrochlorides is through the esterification of the corresponding amino acid using methanol in the presence of an acid catalyst, such as thionyl chloride or trimethylchlorosilane (TMSCl).

Materials:

- Amino Acid (e.g., (Rac)-Threonine)
- Anhydrous Methanol
- Thionyl Chloride (SOCl_2) or Trimethylchlorosilane (TMSCl)
- Reaction vessel with a stirrer and a drying tube
- Rotary evaporator

Procedure using Thionyl Chloride:

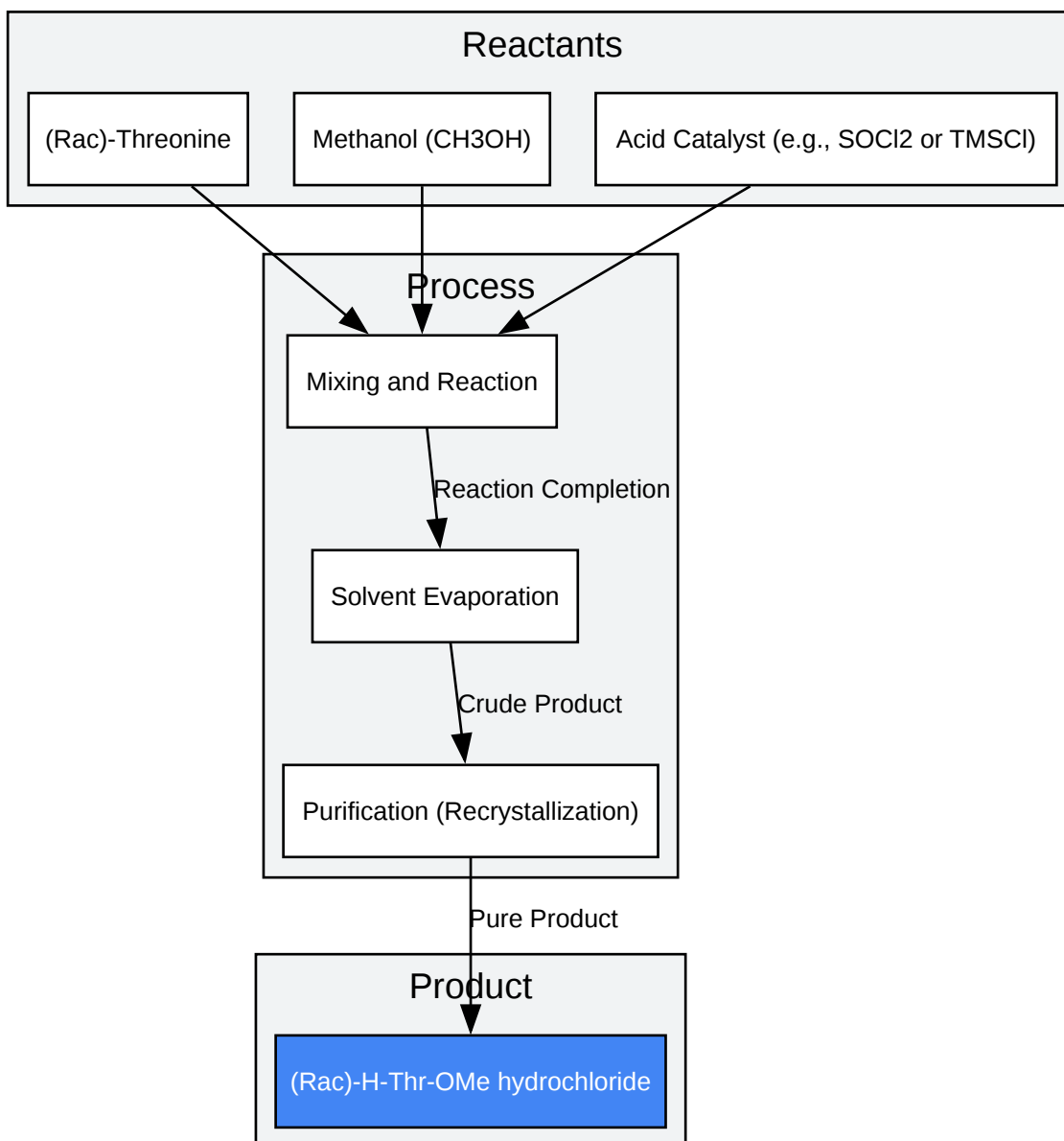
- Cool anhydrous methanol in an ice bath.
- Slowly add thionyl chloride dropwise to the cooled methanol with stirring.
- Add the amino acid to the methanol/thionyl chloride solution.
- Allow the reaction mixture to warm to room temperature and stir for several hours until the reaction is complete (monitored by TLC).
- Remove the solvent and excess reagent under reduced pressure using a rotary evaporator to yield the crude amino acid methyl ester hydrochloride.

- The crude product can be purified by recrystallization.

Procedure using Trimethylchlorosilane:

- Suspend the amino acid in anhydrous methanol.
- Add trimethylchlorosilane to the suspension.
- Stir the mixture at room temperature for several hours.
- Upon completion, the product is isolated by removing the solvent via rotary evaporation.

Representative Synthesis of (Rac)-H-Thr-OMe hydrochloride



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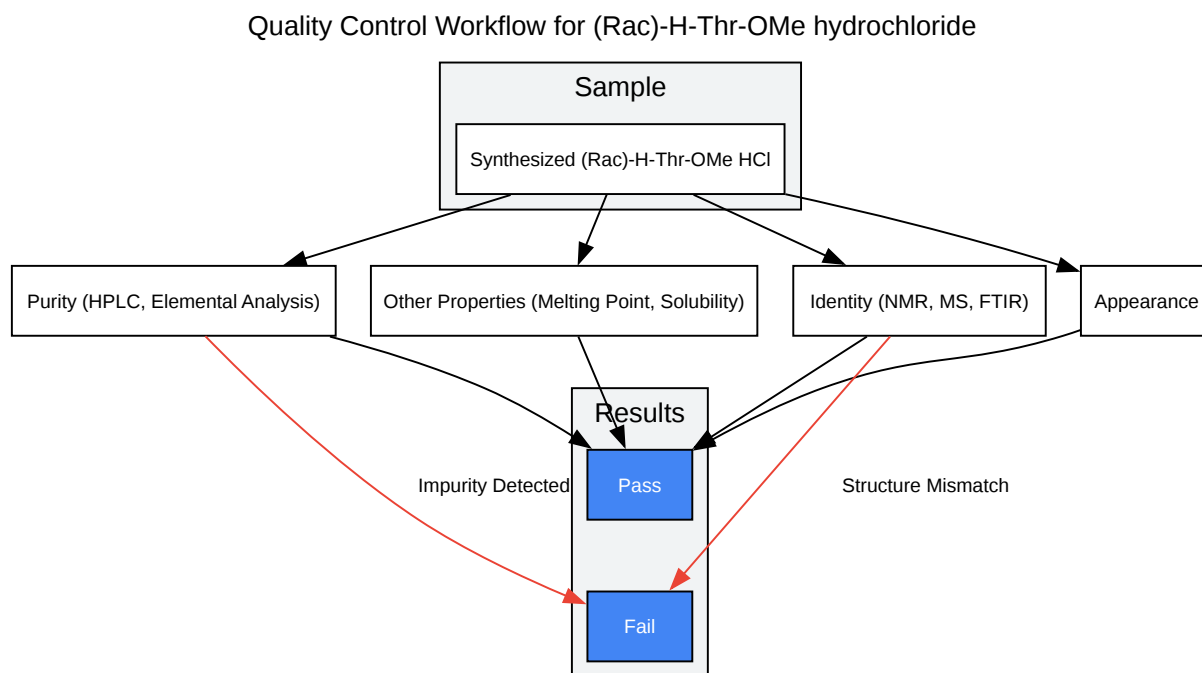
A simplified workflow for the synthesis of **(Rac)-H-Thr-OMe hydrochloride**.

Quality Control Workflow

Quality control (QC) is essential to confirm the identity, purity, and quality of the synthesized compound. A typical QC workflow for an amino acid derivative like **(Rac)-H-Thr-OMe hydrochloride** would involve a series of analytical tests.

Key Quality Control Tests:

- Appearance: Visual inspection of the physical state (e.g., white to off-white solid).
- Identity:
 - NMR Spectroscopy (^1H and ^{13}C): To confirm the chemical structure.
 - Mass Spectrometry (MS): To determine the molecular weight.
 - Fourier-Transform Infrared Spectroscopy (FTIR): To identify functional groups.
- Purity:
 - High-Performance Liquid Chromatography (HPLC): To determine the percentage purity.
 - Elemental Analysis (C, H, N, Cl): To confirm the elemental composition.
- Other Properties:
 - Melting Point: To assess purity.
 - Solubility: To determine appropriate solvents for use.



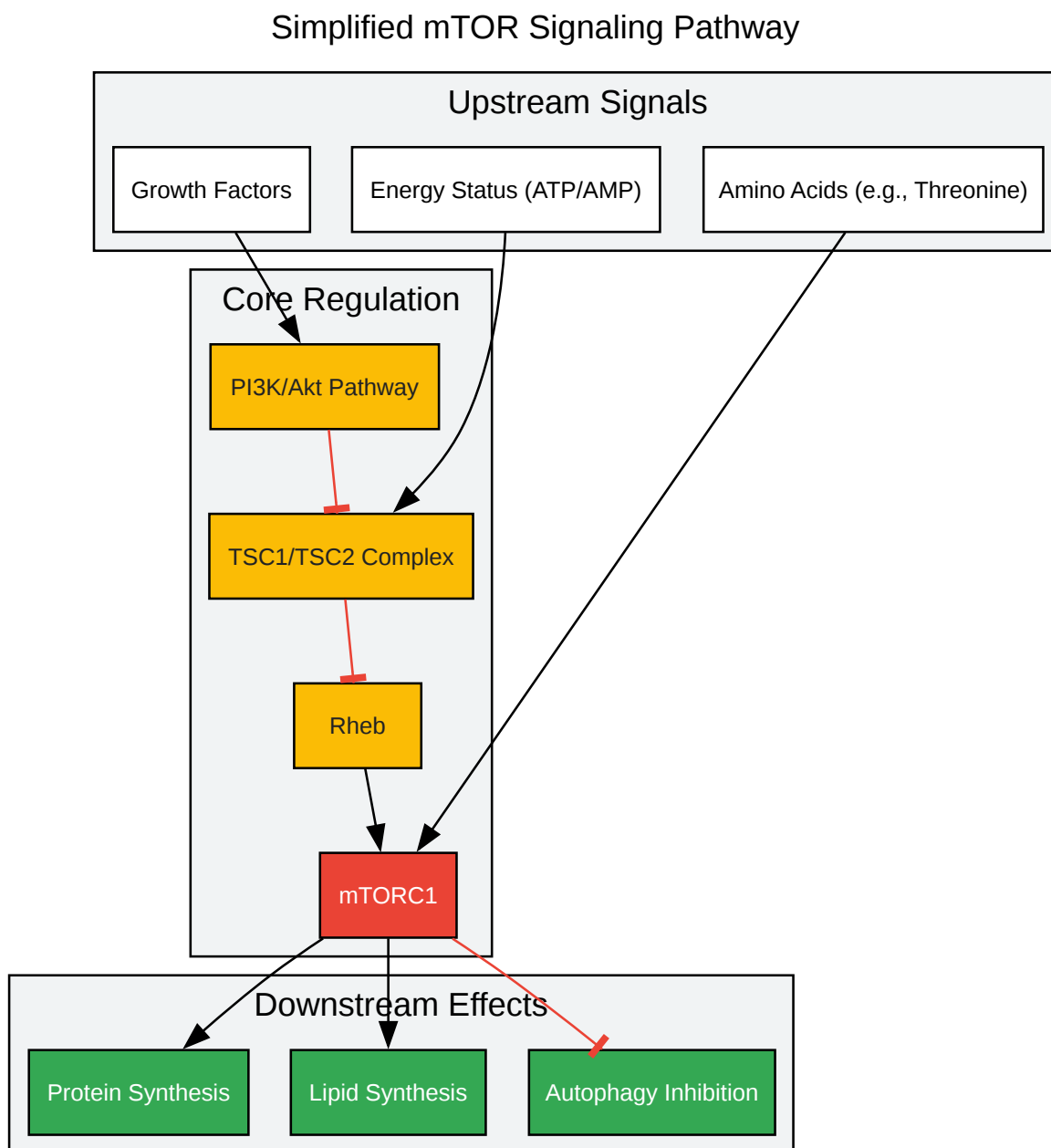
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A typical quality control workflow for synthesized amino acid derivatives.

Relevance in Signaling Pathways

While **(Rac)-H-Thr-OMe hydrochloride** is primarily a synthetic building block, the amino acid threonine is a crucial component in cellular signaling. Threonine, along with serine and tyrosine, is one of the three amino acids that can be phosphorylated by kinases, a fundamental mechanism for regulating protein function and signal transduction.[5]

A key signaling pathway where threonine phosphorylation is central is the mTOR (mammalian target of rapamycin) pathway. mTOR itself is a serine/threonine kinase that acts as a central regulator of cell growth, proliferation, metabolism, and survival.[6][7] The mTOR pathway integrates signals from nutrients (including amino acids), growth factors, and cellular energy status.



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An overview of the mTOR signaling pathway, regulated by amino acids like threonine.

In conclusion, **(Rac)-H-Thr-OMe hydrochloride** is a readily available chemical for research purposes. While specific protocols for its handling and use are supplier-dependent, established methodologies for the synthesis and quality control of amino acid derivatives provide a solid framework for its application in the laboratory. Furthermore, understanding the role of its

constituent amino acid, threonine, in critical signaling pathways like mTOR can provide valuable context for its use in biological research.

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